

# CAS number and molecular formula of 2-Undecanone, 3-phenyl-

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Undecanone, 3-phenyl-

Cat. No.: B15162464

[Get Quote](#)

## Unveiling 2-Undecanone: A Comprehensive Technical Review

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

### Introduction

This technical document provides a comprehensive overview of 2-Undecanone, a naturally occurring ketone with diverse applications in the flavor, fragrance, and pest control industries, and emerging interest in its biological activities. While the initial query specified "**2-Undecanone, 3-phenyl-**," an extensive search of chemical databases and scientific literature did not yield a well-characterized compound with this name. It is likely that this was a misnomer or refers to a novel, undocumented derivative. Consequently, this guide focuses on the extensively studied and commercially significant parent compound, 2-Undecanone.

This whitepaper details the physicochemical properties, synthesis, and analytical methods, and delves into the biological activity and mechanism of action of 2-Undecanone, presenting data in a clear, accessible format for researchers and developers.

### Physicochemical Properties of 2-Undecanone

2-Undecanone, also known as methyl nonyl ketone, is a colorless, oily liquid with a characteristic fruity, floral, and fatty aroma.[1][2] It is a dialkyl ketone that is soluble in organic solvents but has very low solubility in water.[1]

| Property                                   | Value   | Reference |
|--|---|-----------|
| CAS Number                                 | 112-12-9  | [1]       |
| Molecular Formula                          | C11H22O   | [1][3]    |
| Molecular Weight                           | 170.29 g/mol  | [3]       |
| Appearance                                 | Colorless, oily liquid  | [1]       |
| Boiling Point                              | 231.5 °C  | [3]       |
| Melting Point                              | 15 °C   | [1][3]    |
| Density                                    | 0.825 g/mL at 25 °C   | [4]       |
| Flash Point                                | 89 °C (192 °F) (Closed cup)   | [1][3]    |
| Vapor Pressure                             | <1 mmHg at 20 °C  | [4]       |
| logP (Octanol-Water Partition Coefficient) | 4.09  | [3]       |
| Solubility                                 | Insoluble in water; soluble in organic solvents like ethanol, benzene, chloroform, and acetone. | [1]       |

## Experimental Protocols

### Synthesis of 2-Undecanone

Several methods have been reported for the synthesis of 2-Undecanone. One common laboratory-scale synthesis involves the oxidation of 2-undecanol. A general procedure is outlined below.

Materials:

- 2-Undecanol
- Pyridinium chlorochromate (PCC) or other suitable oxidizing agent

- Dichloromethane (anhydrous)
- Silica gel for column chromatography
- Hexane and Ethyl acetate for elution

Procedure:

- Dissolve 2-undecanol in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add pyridinium chlorochromate (PCC) in small portions to the stirred solution. The amount of PCC should be in slight molar excess relative to the 2-undecanol.
- Allow the reaction mixture to stir at room temperature for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel to remove the chromium salts.
- Wash the silica gel pad with additional diethyl ether.
- Combine the organic filtrates and evaporate the solvent under reduced pressure using a rotary evaporator.
- Purify the resulting crude product by column chromatography on silica gel, using a gradient of hexane and ethyl acetate as the eluent.
- Collect the fractions containing the pure 2-Undecanone and concentrate them under reduced pressure to yield the final product.
- Confirm the identity and purity of the synthesized 2-Undecanone using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Other reported synthesis methods include the dry distillation of calcium acetate and calcium caprylate, and the reaction of decanoic acid and acetic acid over thorium oxide at high temperatures.[5]

## Analytical Quantification of 2-Undecanone by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the identification and quantification of 2-Undecanone in various matrices, including biological samples and essential oils.[4][5]

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for volatile compound analysis (e.g., DB-5ms or equivalent)
- Helium as the carrier gas

Sample Preparation (Example for plant essential oil):

- Dilute the essential oil sample in a suitable solvent such as hexane or dichloromethane to an appropriate concentration.
- Add an internal standard (e.g., 2-methyl-3-heptanone) to the diluted sample for accurate quantification.[6]

GC-MS Conditions:

- Injection Volume: 1  $\mu$ L
- Injector Temperature: 250 °C
- Oven Temperature Program:
  - Initial temperature: 40 °C, hold for 3 minutes
  - Ramp to 200 °C at a rate of 5 °C/min
  - Ramp to 230 °C at a rate of 10 °C/min, hold for 5 minutes[6]
- Carrier Gas Flow Rate: 1 mL/min (Helium)

- MS Conditions:
  - Ionization Mode: Electron Impact (EI)
  - Electron Energy: 70 eV
  - Mass Scan Range: m/z 33-550[6]
  - Ion Source Temperature: 230 °C[6]
  - Transfer Line Temperature: 280 °C[6]

#### Data Analysis:

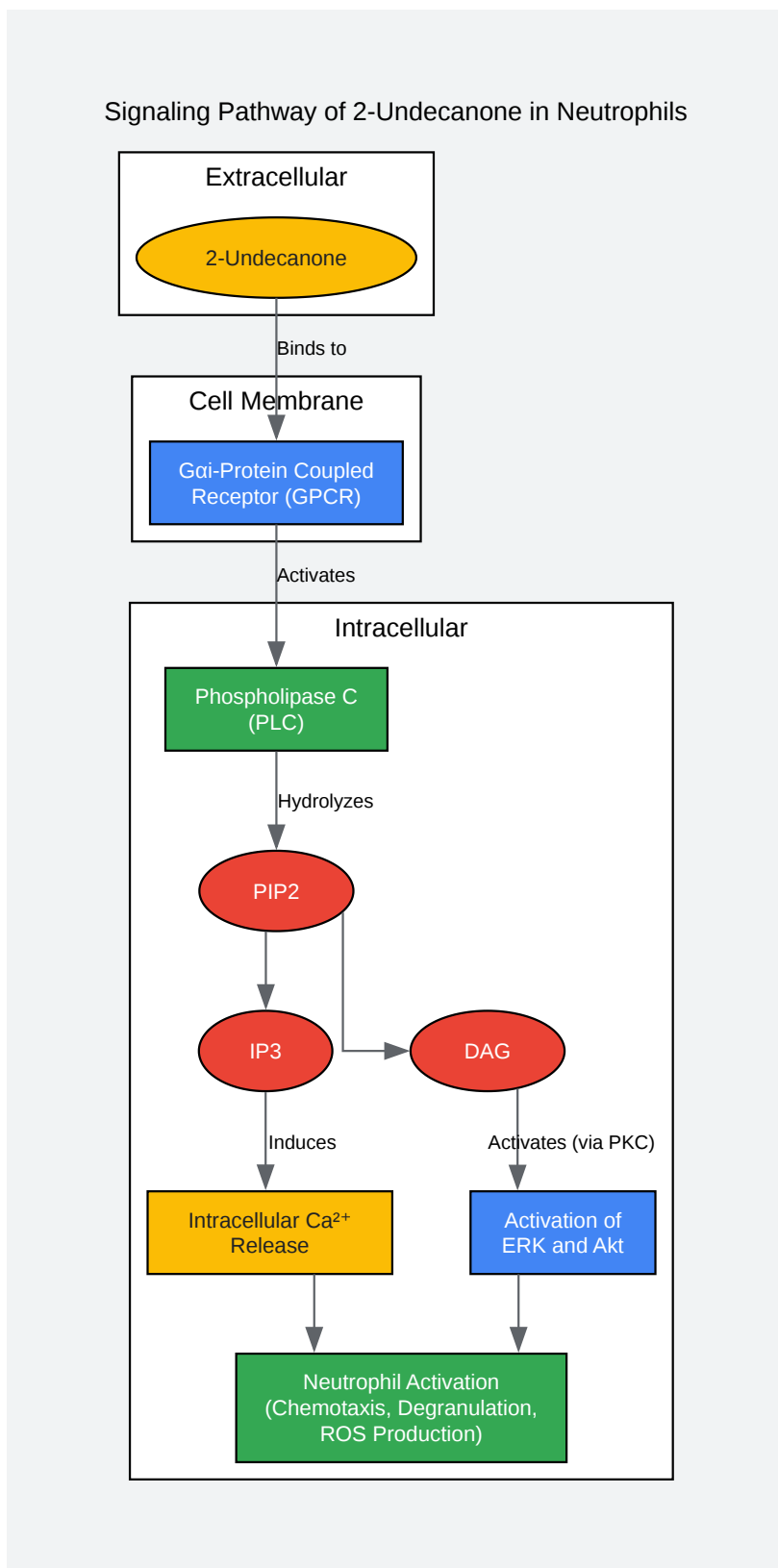
- Identify 2-Undecanone by comparing its retention time and mass spectrum with that of a certified reference standard.
- Quantify the amount of 2-Undecanone by integrating the peak area and comparing it to the peak area of the internal standard, using a calibration curve generated from standards of known concentrations.

## Biological Activity and Signaling Pathways

2-Undecanone has been identified as a volatile organic compound produced by *Pseudomonas aeruginosa* and has been shown to modulate neutrophil activity.[7] Research indicates that 2-Undecanone stimulates neutrophils through a Gai-protein coupled receptor and phospholipase C (PLC) signaling pathway.[7]

## Signaling Pathway of 2-Undecanone in Neutrophils

The following diagram illustrates the proposed signaling cascade initiated by 2-Undecanone in neutrophils, leading to cellular activation.



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway of 2-Undecanone in neutrophils.

This activation leads to various cellular responses, including chemotaxis, degranulation, and the production of reactive oxygen species (ROS).[7] Interestingly, while 2-Undecanone alone can stimulate neutrophils, it has also been shown to inhibit lipopolysaccharide (LPS)-induced immune responses in these cells, suggesting a complex modulatory role in the inflammatory process.[7] Furthermore, 2-Undecanone has been reported to have an inhibitory effect on lung tumorigenesis.[8]

## Applications and Future Directions

2-Undecanone is widely used as a fragrance and flavoring agent in cosmetics, perfumes, and food products.[9][10] Its most notable application is as a natural and non-toxic insect and animal repellent, serving as an alternative to synthetic repellents like DEET.[2][5] It is found in commercial dog and cat repellents and has been investigated for its effectiveness against mosquitoes.[1]

The emerging research on its biological activities, particularly its immunomodulatory effects on neutrophils and potential anti-cancer properties, opens up new avenues for investigation in the fields of pharmacology and drug development.[7][8] Further studies are warranted to fully elucidate its mechanisms of action and to explore its therapeutic potential. The use of 2-Undecanone as a scaffold for the synthesis of novel bioactive compounds is also an area of active research.[9]

In conclusion, 2-Undecanone is a versatile molecule with established industrial applications and promising, yet underexplored, biological activities. This technical guide provides a foundation for researchers and professionals seeking to understand and utilize this compound in their respective fields.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. 2-Undecanone - Wikipedia [en.wikipedia.org]

- 2. nbinno.com [nbinno.com]
- 3. 2-Undecanone | C11H22O | CID 8163 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Undecanone analytical standard 112-12-9 [sigmaaldrich.com]
- 5. 2-Undecanone | 112-12-9 [chemicalbook.com]
- 6. mdpi.com [mdpi.com]
- 7. 2-Undecanone derived from Pseudomonas aeruginosa modulates the neutrophil activity - PMC [pmc.ncbi.nlm.nih.gov]
- 8. 2-Undecanone | TargetMol [targetmol.com]
- 9. chemimpex.com [chemimpex.com]
- 10. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [CAS number and molecular formula of 2-Undecanone, 3-phenyl-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15162464#cas-number-and-molecular-formula-of-2-undecanone-3-phenyl]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)